

Personal protective equipment for handling 3,5-Bis(trifluoromethyl)styrene

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Compound of Interest

Compound Name: 3,5-Bis(trifluoromethyl)styrene

Cat. No.: B1333223

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Essential Safety and Handling Guide for 3,5-Bis(trifluoromethyl)styrene

This guide provides critical safety, handling, and disposal information for laboratory personnel working with **3,5-Bis(trifluoromethyl)styrene**. Adherence to these procedures is essential for ensuring personal safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

3,5-Bis(trifluoromethyl)styrene is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.[1][2][3] The signal word associated with this chemical is "Danger" or "Warning".[3][4] A comprehensive PPE strategy is mandatory to mitigate exposure risks.

Required Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye & Face	ANSI Z87.1 compliant safety goggles. A face shield should be worn if there is a splash hazard.[5]	Prevents serious eye irritation (Hazard Statement H319).[1][2][3]
Respiratory	Air-purifying respirator with an appropriate organic vapor cartridge.	Mitigates the risk of respiratory tract irritation (Hazard Statement H335).[1][2][3] Respiratory protection is a primary defense against styrene exposure.[6][7]
Hand	Chemical-resistant gloves (e.g., Nitrile).	Prevents skin contact and irritation (Hazard Statement H315).[1][3]
Body	Flame-resistant (FR) lab coat worn over non-synthetic clothing. Long pants and closed-toe/heel shoes are required.[5]	Protects against skin contact, while the FR-rated coat addresses flammability hazards (Hazard Statement H226).[1][2][3]

Chemical Properties and Specifications

Understanding the physical properties of **3,5-Bis(trifluoromethyl)styrene** is crucial for safe handling and storage.

Property	Value
CAS Number	349-59-7[4][8]
Molecular Formula	C10H6F6[3][4]
Physical Form	Liquid[4][9]
Appearance	Clear, colorless to pale yellow liquid[9]
Boiling Point	60 °C at 20 mm Hg[8]
Density	1.334 g/mL at 25 °C[8]
Refractive Index	1.4235-1.4275 at 20°C[9]
Storage Temperature	2-8 °C, sealed in a dry environment[4]

Standard Operating Procedure: Safe Handling Protocol

This protocol outlines the step-by-step process for safely using **3,5-Bis(trifluoromethyl)styrene** in a laboratory setting.

I. Preparation and Pre-Use Checks:

- **Verify Chemical Integrity:** Before use, inspect the container for any signs of damage or leakage. Ensure the manufacturer's label is intact and legible.
- **Review Safety Data Sheet (SDS):** Always consult the most recent SDS for **3,5-Bis(trifluoromethyl)styrene** before beginning work.[10]
- **Prepare Work Area:** Ensure work is conducted within a certified chemical fume hood to manage vapors.[10][11] Remove all ignition sources, such as open flames, hot plates, and spark-producing equipment, from the immediate area.[3]
- **Assemble PPE:** Don all required PPE as specified in the table above before handling the chemical.

II. Chemical Handling and Use:

- Grounding: Take precautionary measures against static discharge, as vapors can form explosive mixtures with air.[\[3\]](#)[\[12\]](#) Use only non-sparking tools.[\[3\]](#)[\[12\]](#)
- Dispensing: Carefully dispense the required amount of the liquid, minimizing the potential for splashes or aerosol generation. Keep the container tightly closed when not in use.[\[3\]](#)[\[13\]](#)
- Spill Management: In case of a small spill, absorb the material with inert absorbent pads.[\[3\]](#)[\[13\]](#) Place the contaminated materials into a sealed, labeled container for hazardous waste disposal. For larger spills, evacuate the area and follow emergency procedures.[\[13\]](#)

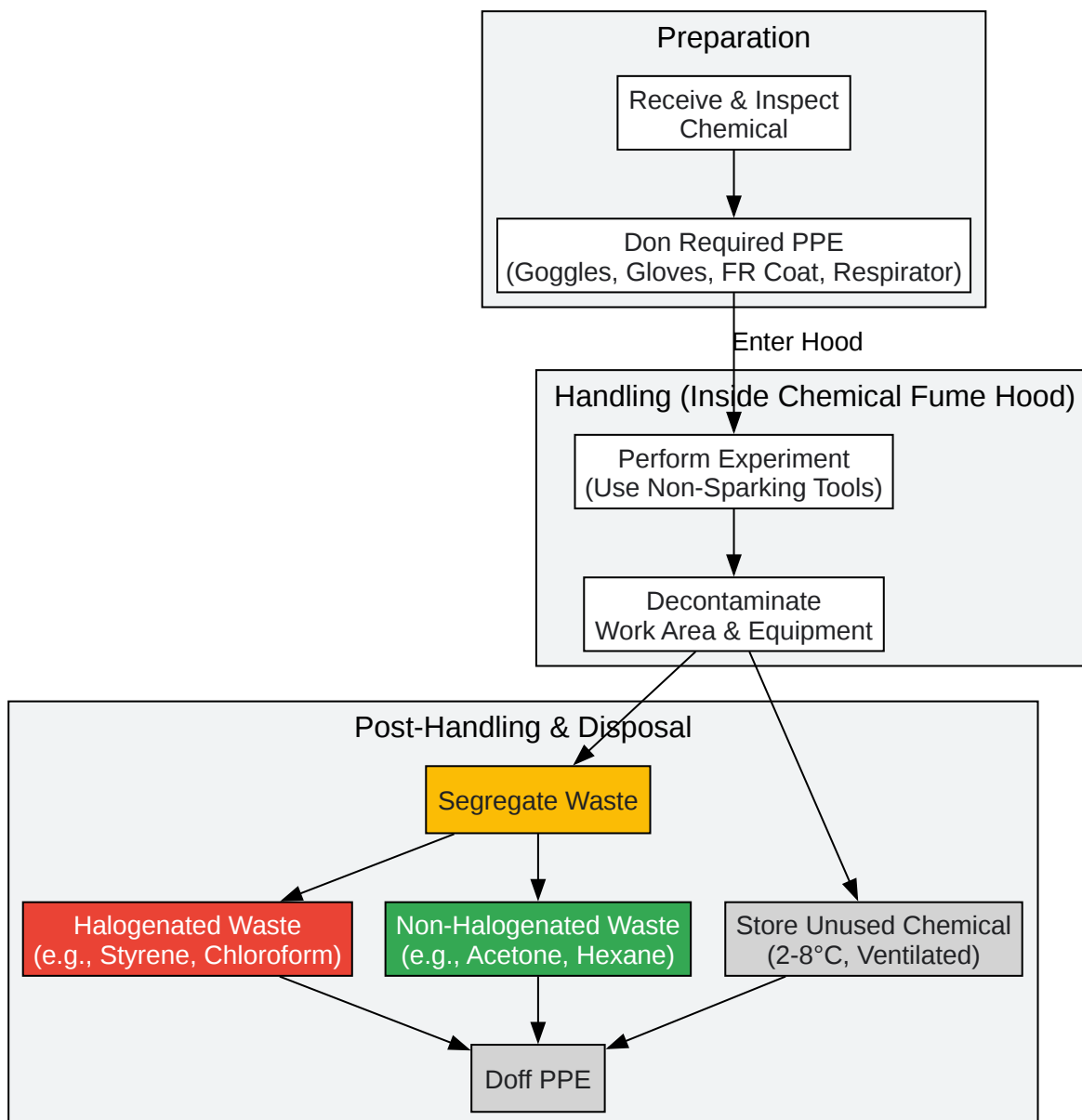
III. Post-Use and Disposal:

- Decontamination: Wipe down the work surface and any equipment used with an appropriate solvent.
- Waste Segregation: **3,5-Bis(trifluoromethyl)styrene** is a halogenated organic compound.[\[10\]](#)[\[14\]](#) All waste, including empty containers and contaminated materials, must be collected in a designated "Halogenated Organic Waste" container.[\[13\]](#)[\[14\]](#)[\[15\]](#)
 - Crucially, do not mix halogenated waste with non-halogenated solvent waste.[\[15\]](#)[\[16\]](#) Doing so significantly increases disposal costs and environmental burden.[\[10\]](#)[\[16\]](#)
- Waste Container Management: Keep the hazardous waste container tightly sealed except when adding waste.[\[10\]](#)[\[13\]](#)[\[15\]](#) The container must be clearly labeled with "Hazardous Waste" and a list of its contents.[\[13\]](#)[\[15\]](#)
- Storage: Store the primary chemical container in a cool, dry, and well-ventilated area, adhering to the recommended 2-8°C temperature range.[\[2\]](#)[\[4\]](#)

Workflow and Disposal Plan Visualization

The following diagram illustrates the lifecycle of handling **3,5-Bis(trifluoromethyl)styrene** in the lab, emphasizing key safety and disposal steps.

Workflow for Safe Handling of 3,5-Bis(trifluoromethyl)styrene

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **3,5-Bis(trifluoromethyl)styrene**.

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